

Elemental Analysis of Ferric Gluconate: A Technical Guide

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Compound of Interest

Compound Name: *Ferric gluconate*

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This in-depth technical guide provides a comprehensive overview of the elemental analysis of **ferric gluconate**, a critical process for ensuring the quality, safety, and efficacy of this widely used iron supplement. This document details the theoretical elemental composition, methodologies for its determination, and potential elemental impurities.

Core Composition of Ferric Gluconate

Ferric gluconate is a complex of iron with gluconic acid. The chemical formula for the anhydrous form is $C_{12}H_{22}FeO_{14}$.^[1] More commonly, it is found in its dihydrate form, $C_{12}H_{22}FeO_{14} \cdot 2H_2O$.^{[2][3][4][5]} The theoretical elemental composition of both forms is crucial for the verification of the substance's identity and purity.

Table 1: Theoretical Elemental Composition of **Ferric Gluconate**

Element	Anhydrous (C ₁₂ H ₂₂ FeO ₁₄)	Dihydrate (C ₁₂ H ₂₂ FeO ₁₄ ·2H ₂ O)
Molecular Weight	446.14 g/mol [1]	482.17 g/mol [2][3][5]
Carbon (C)	32.30%	29.88%
Hydrogen (H)	4.97%	5.43%
Iron (Fe)	12.52%	11.58%
Oxygen (O)	50.21%	53.11%

Note: These are calculated theoretical values. Experimental results may vary slightly.

Analytical Methodologies for Elemental Composition

A multi-faceted approach is required to accurately determine the elemental composition of **ferric gluconate**. This typically involves a combination of combustion analysis for organic elements and atomic spectroscopy for iron and trace metals.

Determination of Iron Content

Inductively Coupled Plasma-Mass Spectrometry (ICP-MS) and Atomic Absorption Spectroscopy (AAS) are the preferred methods for the precise quantification of iron content.

Table 2: Typical Iron Content in **Ferric Gluconate** Formulations

Formulation	Labeled Elemental Iron Content
Sodium Ferric Gluconate Complex in Sucrose Injection	12.5 mg/mL (62.5 mg/5 mL vial)[6][7][8]
Ferrous Gluconate Tablets	Approximately 12% of the salt form[9]

Determination of Carbon, Hydrogen, and Oxygen

Combustion analysis is the standard method for determining the carbon and hydrogen content of organic and organometallic compounds.^{[10][11][12][13]} Oxygen is typically determined by pyrolysis or calculated by difference.

Analysis of Elemental Impurities

Regulatory bodies such as the FDA provide guidelines for controlling elemental impurities in drug products. ICP-MS is a powerful technique for detecting and quantifying trace elemental impurities.

Table 3: Common Elemental Impurities and their Typical Limits in Gluconate Salts

Element	Class	Typical Concentration Limit
Cadmium (Cd)	1	< 0.5 ppm
Lead (Pb)	1	< 0.5 ppm
Arsenic (As)	1	< 1.5 ppm
Mercury (Hg)	1	< 3.0 ppm
Cobalt (Co)	2A	< 5.0 ppm
Vanadium (V)	2A	< 10.0 ppm
Nickel (Ni)	2A	< 20.0 ppm

Note: This is not an exhaustive list and limits may vary based on specific regulations and product formulations.

Experimental Protocols

Detailed and validated experimental protocols are essential for obtaining accurate and reproducible results.

Protocol for Iron (Fe) Determination by ICP-MS

- Sample Preparation (Digestion):

- Accurately weigh a sample of **ferric gluconate**.
- Place the sample in a clean, acid-washed digestion vessel.
- Add a suitable volume of high-purity nitric acid (e.g., 5-10 mL).
- Digest the sample using a microwave digestion system. A typical program involves ramping the temperature to 180-200°C and holding for 20-30 minutes.
- After cooling, quantitatively transfer the digested sample to a volumetric flask and dilute to a known volume with deionized water.
- Instrument Parameters:
 - Instrument: Inductively Coupled Plasma-Mass Spectrometer.
 - RF Power: Typically 1300-1600 W.
 - Plasma Gas Flow: 10-15 L/min.
 - Auxiliary Gas Flow: 0.8-1.2 L/min.
 - Nebulizer Gas Flow: 0.7-1.0 L/min.
 - Monitored Isotope: ^{56}Fe or ^{57}Fe .
- Calibration:
 - Prepare a series of calibration standards from a certified iron standard solution. The concentration range should bracket the expected iron concentration in the prepared samples.
 - The calibration standards should be matrix-matched with the samples (i.e., contain the same concentration of acid).
- Analysis:
 - Aspirate the blank, calibration standards, and samples into the ICP-MS.

- Measure the intensity of the selected iron isotope.
- Construct a calibration curve by plotting the intensity versus the concentration of the standards.
- Determine the concentration of iron in the samples from the calibration curve.

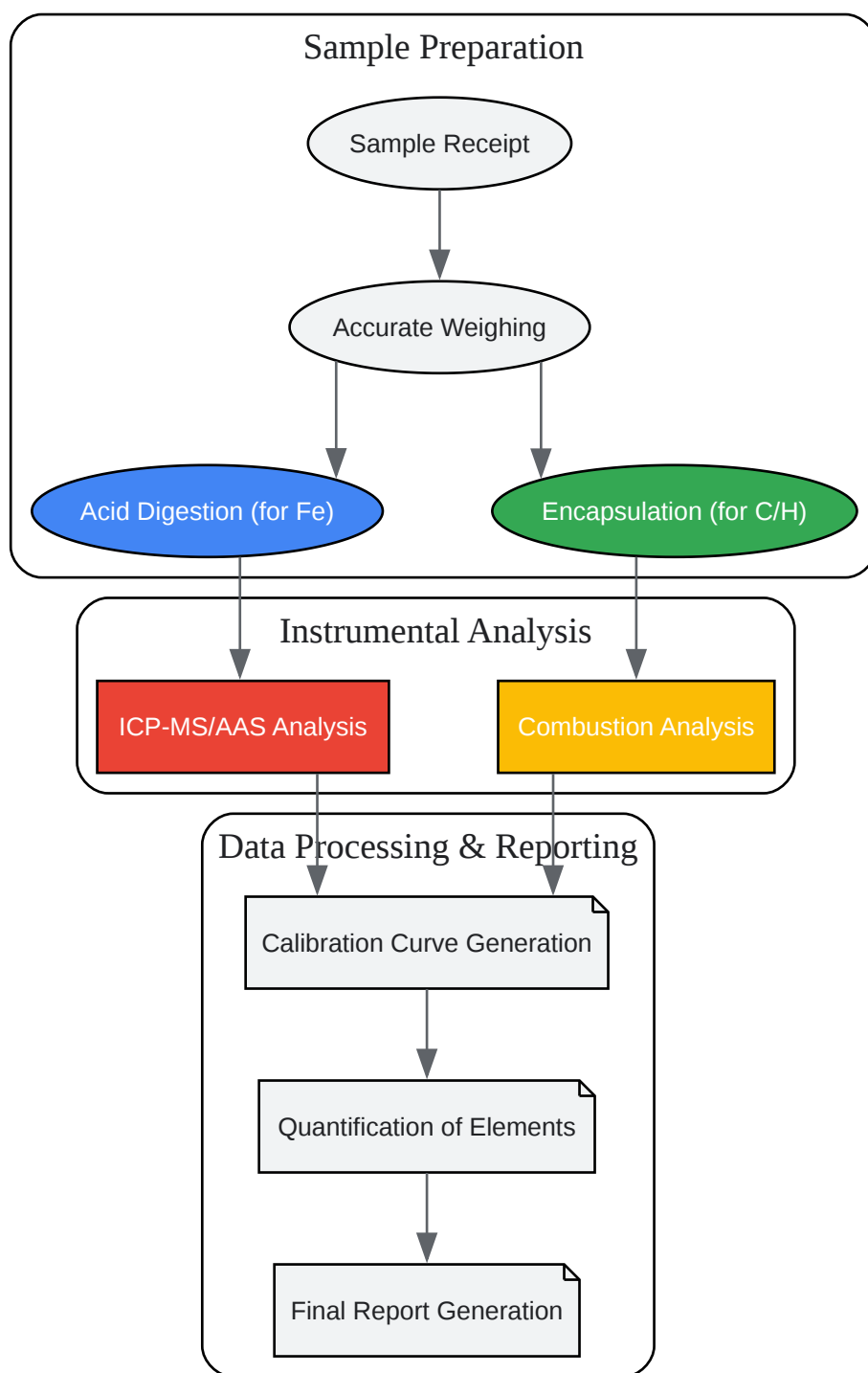
Protocol for Carbon (C) and Hydrogen (H) Determination by Combustion Analysis

- Sample Preparation:
 - Accurately weigh 1-3 mg of the **ferric gluconate** sample into a tin or silver capsule.
 - Seal the capsule to ensure no loss of sample.
- Instrument Parameters (Elemental Analyzer):
 - Combustion Furnace Temperature: 900-1100°C.
 - Reduction Furnace Temperature: 600-850°C (containing copper).
 - Carrier Gas: High-purity helium.
 - Oxygen: High-purity oxygen for combustion.
- Calibration:
 - Analyze a certified organic standard with known C and H content (e.g., acetanilide, sulfanilic acid) to create a calibration curve.
- Analysis:
 - The sample is introduced into the combustion furnace.
 - The sample undergoes complete combustion in the presence of oxygen, converting carbon to carbon dioxide (CO₂) and hydrogen to water (H₂O).

- The combustion gases are passed through a reduction furnace to remove excess oxygen and reduce nitrogen oxides to nitrogen gas.
- The CO₂ and H₂O are separated by a chromatographic column and detected by a thermal conductivity detector (TCD).
- The C and H content of the sample is calculated based on the detector response and the calibration.

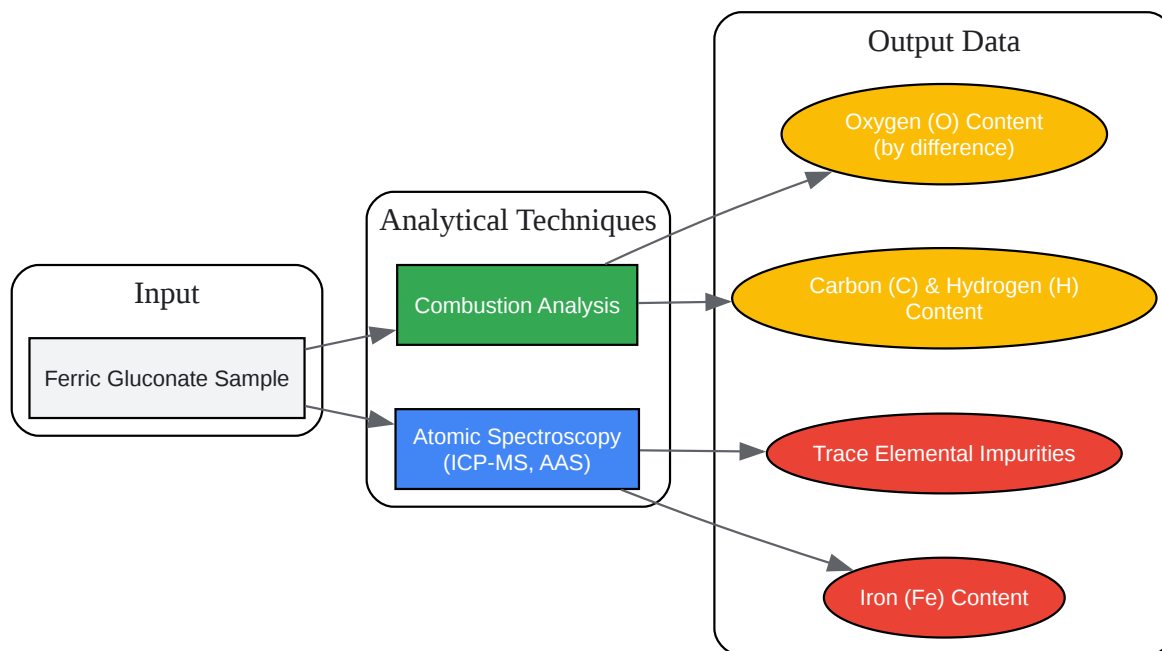
Workflow and Data Analysis Visualization

The following diagrams illustrate the logical flow of the elemental analysis process.



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Caption: General workflow for the elemental analysis of **ferric gluconate**.



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Caption: Logical relationship of analytical techniques to elemental composition data.

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